

Ophiopogonin C literature review of pharmacological effects

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Compound of Interest

Compound Name: *Ophiopogonin C*

Cat. No.: *B1679726*

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An In-depth Technical Guide on the Pharmacological Effects of **Ophiopogonin C**

Introduction

Ophiopogonin C is a rare, naturally occurring C29 steroidal glycoside isolated from the tubers of *Ophiopogon japonicus*[1], a plant widely used in traditional Chinese medicine.[2] This document provides a comprehensive review of the current scientific literature on the pharmacological effects of **Ophiopogonin C**, with a focus on its anti-cancer, anti-fibrotic, and anti-inflammatory properties. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental methodologies, quantitative data summaries, and visualizations of key biological pathways.

Pharmacological Effects

Research has highlighted several key therapeutic areas where **Ophiopogonin C** shows potential. These include oncology, and the treatment of radiation-induced tissue injury.

Anti-Cancer Activity

Ophiopogonin C has demonstrated cytotoxic effects against human tumor cell lines. In vitro studies have established its ability to inhibit the proliferation of cancer cells, suggesting its potential as a therapeutic agent in oncology.

Quantitative Data: Cytotoxicity of **Ophiopogonin C**

Cell Line	Cancer Type	IC50 (μM)	Reference
MG-63	Osteosarcoma	19.76	[1]
SNU387	Hepatocellular Carcinoma	15.51	[1]

Experimental Protocol: In Vitro Cytotoxicity Assay

The cytotoxic activity of **Ophiopogonin C** was determined using a standard cell viability assay.

- Cell Lines: Human osteosarcoma (MG-63) and human hepatocellular carcinoma (SNU387) cells were used.
- Treatment: Cells were cultured and exposed to varying concentrations of **Ophiopogonin C** for a specified period (e.g., 48 or 72 hours).
- Assay: A cell proliferation assay, such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, was performed. This colorimetric assay measures the metabolic activity of cells, which is proportional to the number of viable cells.
- Data Analysis: The concentration of **Ophiopogonin C** that inhibits cell growth by 50% (IC50) was calculated from the dose-response curve.

Anti-Fibrotic and Anti-Inflammatory Activity

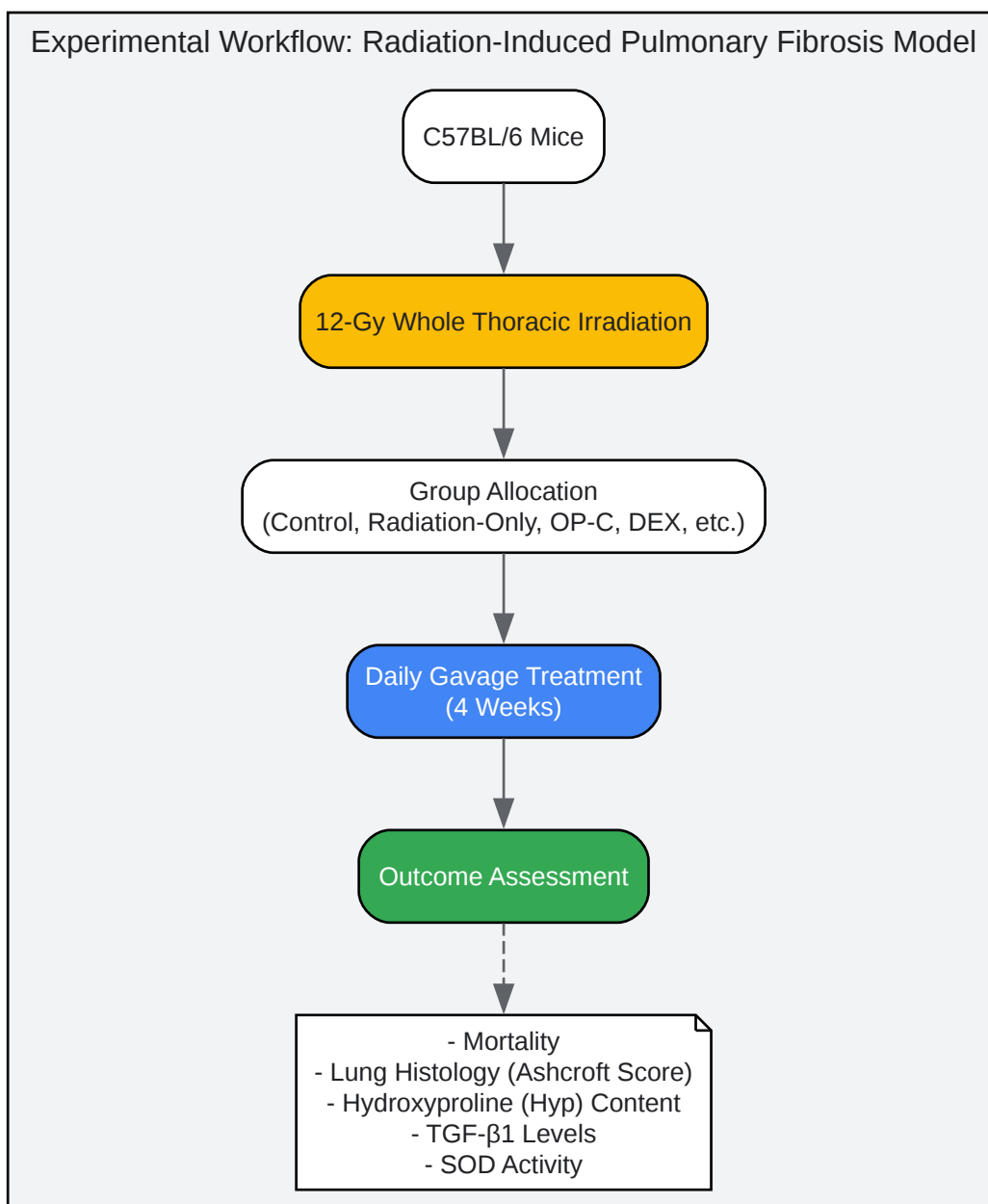
Ophiopogonin C has been investigated for its protective effects against radiation-induced pulmonary fibrosis, a serious complication of thoracic radiotherapy.[2] The compound ameliorates fibrosis by reducing inflammation, oxidative stress, and collagen deposition.

Experimental Protocol: Murine Model of Radiation-Induced Pulmonary Fibrosis

A study utilized a well-established animal model to investigate the efficacy of **Ophiopogonin C**.

- Animal Model: C57BL/6 mice were used for the study.
- Induction of Fibrosis: A single dose of 12-Gy whole thoracic radiation was administered to the mice to induce lung injury and subsequent fibrosis.

- **Experimental Groups:** The mice were randomly divided into several groups: a control group, a radiation-only group, and radiation groups treated with **Ophiopogonin C**, dexamethasone (a standard steroid therapy), or a combination of dexamethasone and cephalexin.
- **Treatment Regimen:** **Ophiopogonin C** was administered daily via gavage for four weeks.
- **Outcome Measures:** The study assessed several endpoints, including:
 - Mortality rates.
 - Lung histology to evaluate the degree of inflammation and fibrosis (using the Ashcroft scoring system).
 - Collagen deposition, measured by the hydroxyproline (Hyp) content in lung tissue.
 - Levels of the pro-fibrotic cytokine Transforming Growth Factor- β 1 (TGF- β 1).
 - Activity of antioxidant enzymes, specifically Superoxide Dismutase (SOD).



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*Experimental workflow for the in vivo study of **Ophiopogonin C**.*

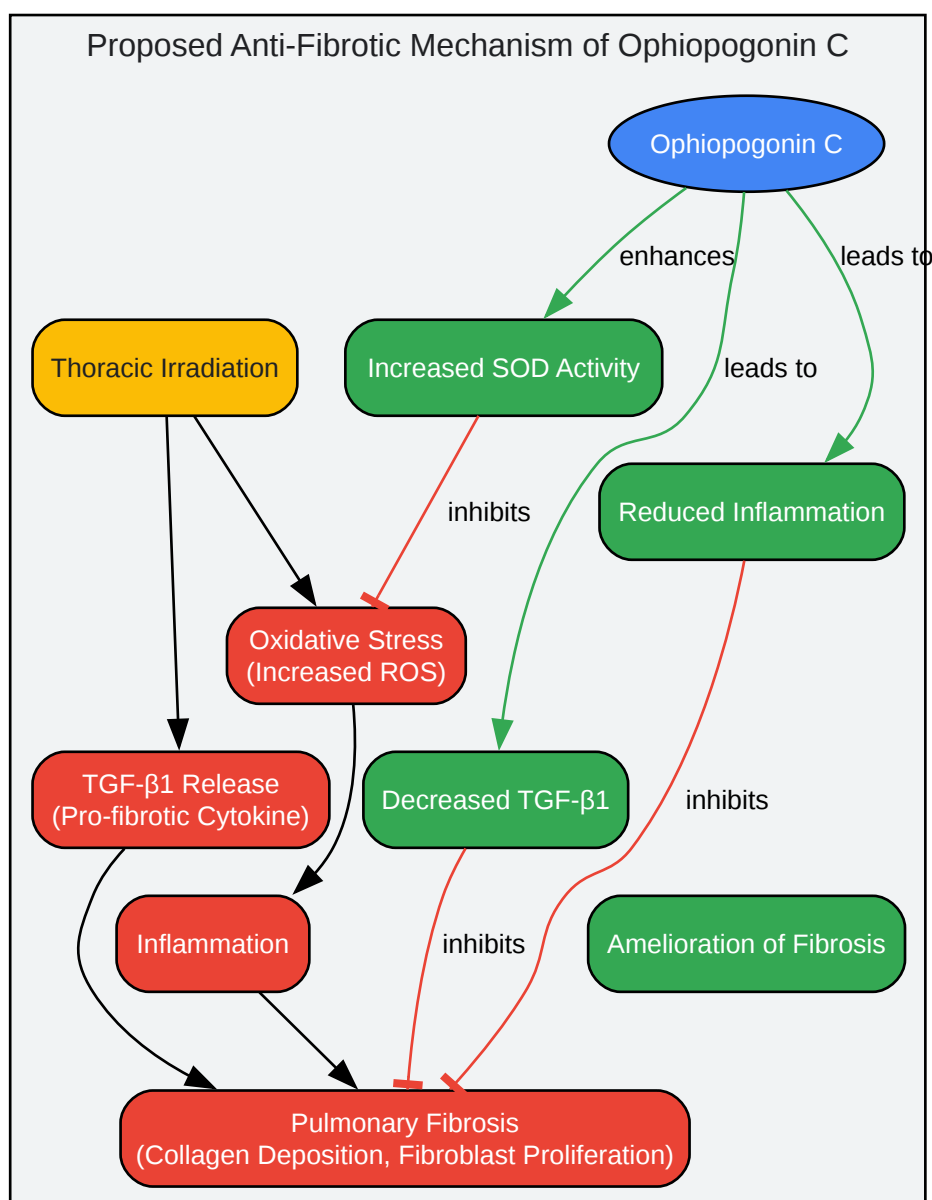
Quantitative Data: Effects of **Ophiopogonin C** on Pulmonary Fibrosis Markers

Parameter	Radiation-Only Group	Ophiopogonin C Group	P-value	Reference
Inflammation Score	9.58 ± 0.58	7.17 ± 0.52	< 0.001	
Hydroxyproline (Hyp) Content (µg/ml)	1.29 ± 0.1	0.98 ± 0.14	0.082	

The study found that **Ophiopogonin C** treatment significantly reduced the mortality rate in irradiated mice and decreased the accumulation of inflammatory cells and fibroblasts. It also inhibited collagen deposition and increased the activity of the antioxidant enzyme SOD.

Signaling Pathway: Anti-Fibrotic Mechanism of **Ophiopogonin C**

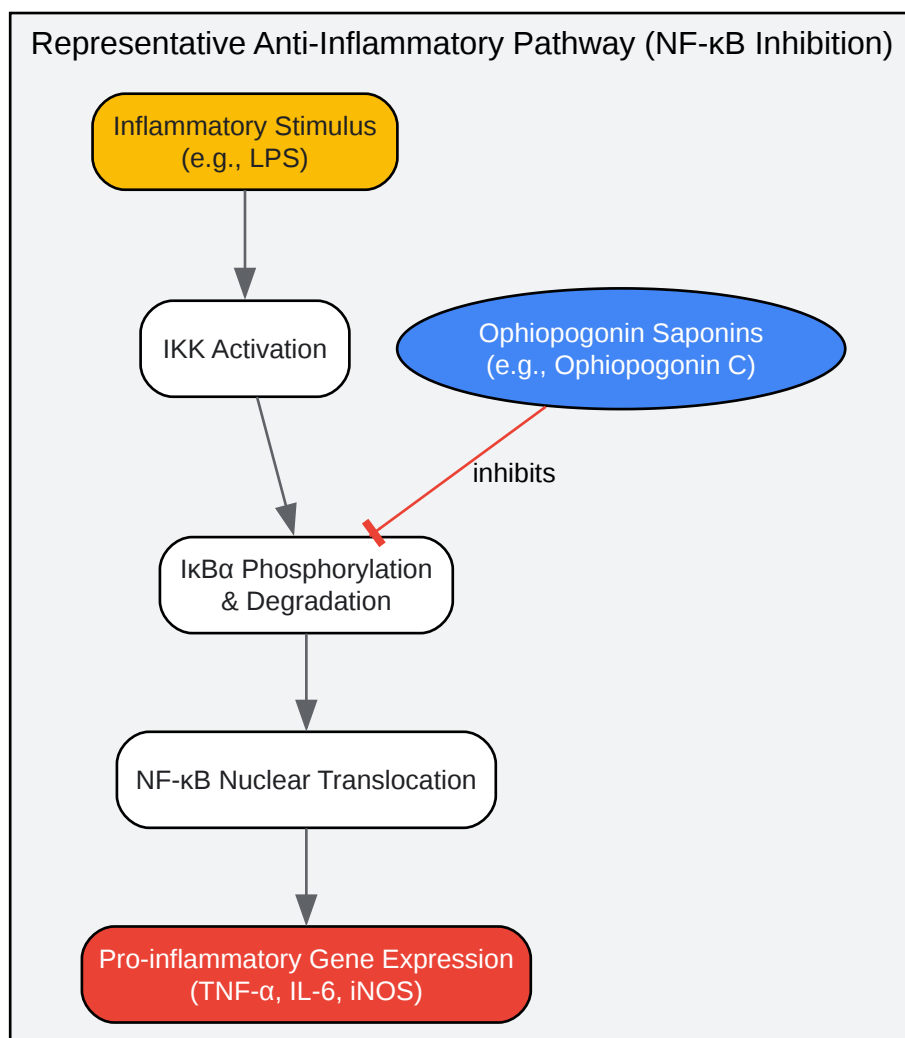
The protective effects of **Ophiopogonin C** against radiation-induced pulmonary fibrosis are mediated through a multi-target mechanism. Radiation exposure leads to oxidative stress and the release of pro-inflammatory and pro-fibrotic cytokines. **Ophiopogonin C** counteracts these effects.



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Ophiopogonin C mitigates fibrosis via antioxidant and cytokine modulation.

While the precise signaling pathway for **Ophiopogonin C**'s anti-inflammatory action is not fully elucidated, related saponins from *Ophiopogon japonicus*, such as Ophiopogonin D, have been shown to exert anti-inflammatory effects by suppressing the NF-κB signaling pathway. This pathway is a key regulator of inflammation, controlling the expression of pro-inflammatory cytokines like IL-6 and TNF-α. It is plausible that **Ophiopogonin C** shares a similar mechanism.



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